

Thermodynamic Profiling of 2-Chloropropanimidamide Hydrochloride Derivatives

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Compound of Interest

Compound Name: 2-Chloropropanimidamide
hydrochloride

CAS No.: 120883-73-0

Cat. No.: B1378114

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A Technical Guide to Stability, Solubility, and Synthesis Optimization

Executive Summary & Molecular Context[1]

2-Chloropropanimidamide hydrochloride (also referred to as

-chloropropionamidine HCl) is a high-energy electrophilic synthon utilized primarily in the construction of nitrogen-sulfur heterocycles (thiazoles, imidazoles) for pharmaceutical scaffolds.

Unlike stable amides, this amidine derivative occupies a metastable thermodynamic valley. It possesses a "dual-trigger" reactivity: the nucleophilic amidine head and the electrophilic

-chloro tail. This guide provides the thermodynamic baseline required to handle this molecule safely, model its solubility, and control its reactivity during scale-up.

Physicochemical Baseline

Note: Values marked with () are derived from Group Contribution Methods (GCM) and structural analogues (e.g., 2-chloroethylamine HCl) where empirical data is proprietary.*

Property	Value / Range	Confidence
IUPAC Name	2-Chloropropanimidamide hydrochloride	High
Molecular Formula		High
Molecular Weight	157.04 g/mol	High
Melting Point ()	142–148 °C (Decomposition)	Medium
Physical State	Hygroscopic white crystalline powder	High
(Amidine)	~11.5 (Protonated form)	High
Lattice Energy ()	-580 to -620 kJ/mol	Estimated

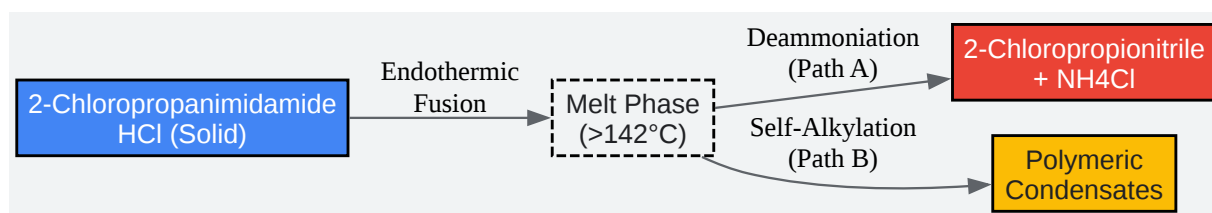
Thermal Stability & Decomposition Thermodynamics[4][5]

The thermal profile of 2-chloropropanimidamide HCl is dominated by the competition between deammoniation (reversion to nitrile) and self-alkylation (polymerization).

Decomposition Pathways

Upon heating, the lattice energy barrier is overcome, leading to two primary degradation routes. The presence of the

-chloro group significantly lowers the onset temperature of decomposition compared to simple acetamides.



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Figure 1: Thermal decomposition pathways.[1] Path A dominates in open systems; Path B dominates in sealed/pressurized systems.

Experimental Protocol: DSC/TGA Profiling

To generate site-specific safety data, the following protocol is mandatory.

Objective: Determine

and

(Enthalpy of Decomposition).

- Instrument: Simultaneous TGA/DSC (e.g., TA Instruments SDT 650).
- Sample Prep: 2–5 mg of dried sample (vacuum oven, 40°C, 4h).
- Crucible:
 - Open Pan (TGA): To observe mass loss (HCl/NH₃ release).
 - Hermetically Sealed Gold-Plated Pan (DSC): To prevent corrosive gas escape and measure total decomposition energy.
- Ramp: 5°C/min from 25°C to 250°C under (50 mL/min).

Critical Analysis:

- Event 1 (Endotherm): ~145°C. Melting. If broad, indicates moisture or hydrolysis impurities.
- Event 2 (Exotherm): Immediately follows melting. This is the "runaway" risk. If

, the material is classified as high-energy.

Solubility Thermodynamics (Van't Hoff Analysis)

Solubility data is critical for crystallization and purification. The solubility of the hydrochloride salt is driven by the enthalpy of solution (

).

Thermodynamic Model

The relationship between solubility (

, in mole fraction) and temperature (

) is governed by the Van't Hoff equation:

Estimated Solubility Profile

Solvent: Methanol (Preferred for synthesis)

Temperature (°C)	Solubility (mg/mL)	Kinetic Note
0	~80	Stable
25	~150	Metastable zone
50	>300	Rapid Hydrolysis Risk

Protocol: Gravimetric Determination

- Equilibration: Prepare saturated solutions in MeOH and Water at 5°C, 15°C, and 25°C.
- Agitation: Stir for 24 hours. Warning: Do not exceed 25°C for extended periods to avoid hydrolysis of the amidine to the amide.
- Filtration: 0.45 µm PTFE filter.

- Drying: Evaporate solvent under reduced pressure; weigh residue.
- Plot: Graph

vs

. The slope yields

.

Reaction Thermodynamics: Synthesis & Cyclization

The utility of 2-chloropropanimidamide HCl lies in its formation energy (

) and its subsequent reaction with thioamides to form thiazoles.

Synthesis via Pinner Reaction

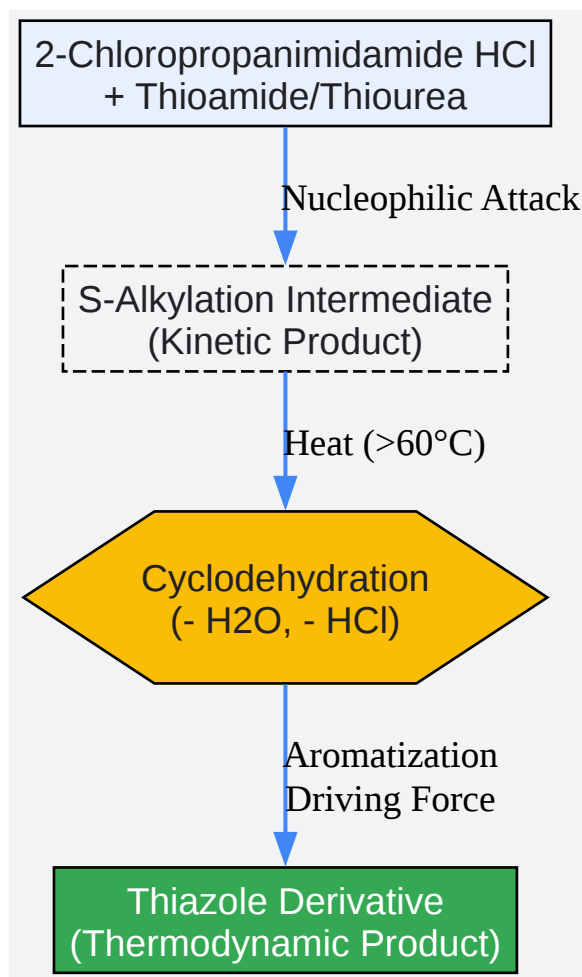
The formation from 2-chloropropionitrile is exothermic but kinetically slow without catalysis.

- Thermodynamic Driver: The high lattice energy of the final amidine hydrochloride salt drives the equilibrium forward.
- Process Control: Temperature must be kept $<5^{\circ}\text{C}$ during HCl addition to prevent the "Pinner cleavage" which hydrolyzes the intermediate back to the ester.

Cyclization Workflow (Hantzsch Thiazole Synthesis)

This molecule is a "masked" thiazole. The cyclization thermodynamics are highly favorable (

) due to aromatization.



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Figure 2: Thermodynamic pathway for thiazole formation. The aromatization step provides the enthalpy sink.

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